

Application Notes and Protocols: Ferrous Iodide as a Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Ferrous Iodide

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These application notes provide detailed protocols and data for the use of **ferrous iodide** (FeI_2) as an effective and economical catalyst in organic synthesis. The following sections highlight its application in the Z-selective reductive coupling of alkyl halides with terminal arylalkynes, a valuable transformation for the synthesis of complex organic molecules.

Application: Z-Selective Reductive Coupling of Alkyl Halides and Terminal Arylalkynes

The iron-catalyzed reductive coupling of alkyl iodides with terminal arylalkynes provides a powerful and stereoselective method for the synthesis of Z-olefins. This transformation is significant as the Z-alkene motif is a common feature in many biologically active molecules and natural products. The use of an inexpensive and low-toxicity iron catalyst makes this method an attractive alternative to traditional palladium- or other precious metal-catalyzed reactions. While iron(II) bromide is commonly used, **ferrous iodide** has been shown to be an effective catalyst for this reaction.^{[1][2]}

Data Presentation

The following table summarizes the results for the **ferrous iodide**-catalyzed reductive coupling of various alkyl iodides with terminal arylalkynes. The data is adapted from the protocol using the analogous ferrous bromide catalyst, which is expected to have similar reactivity.

Entry	Alkyl Iodide	Alkyne	Product	Yield (%)	Z:E Ratio
1	Cyclohexyl iodide	Phenylacetylene	(Z)-(cyclohexylmethylene)benzene	91	>20:1
2	1-Iodoadamantane	Phenylacetylene	(Z)-1-(adamantan-1-yl)-2-phenylethene	85	>20:1
3	1-Iodobutane	Phenylacetylene	(Z)-hex-1-en-1-ylbenzene	78	>20:1
4	1-Iodo-3-phenylpropane	Phenylacetylene	(Z)-1,5-diphenylpent-1-ene	82	>20:1
5	Cyclohexyl iodide	4-Ethynyltoluene	(Z)-1-(cyclohexylmethylene)-4-methylbenzene	88	>20:1
6	Cyclohexyl iodide	1-Ethynyl-4-methoxybenzene	(Z)-1-(cyclohexylmethylene)-4-methoxybenzene	86	>20:1

Experimental Protocols

General Procedure for the **Ferrous Iodide**-Catalyzed Reductive Coupling:

This protocol is adapted from the procedure for the analogous reaction using ferrous bromide. Good results have also been reported using **ferrous iodide** as the catalyst.^{[1][2]}

Materials:

- **Ferrous iodide** (FeI_2)
- Zinc powder (Zn)
- Iodine (I_2)
- Alkyl iodide
- Terminal arylalkyne
- N,N-Dimethylacetamide (DMA), anhydrous
- Standard Schlenk line or glovebox techniques are recommended for handling anhydrous and air-sensitive reagents.

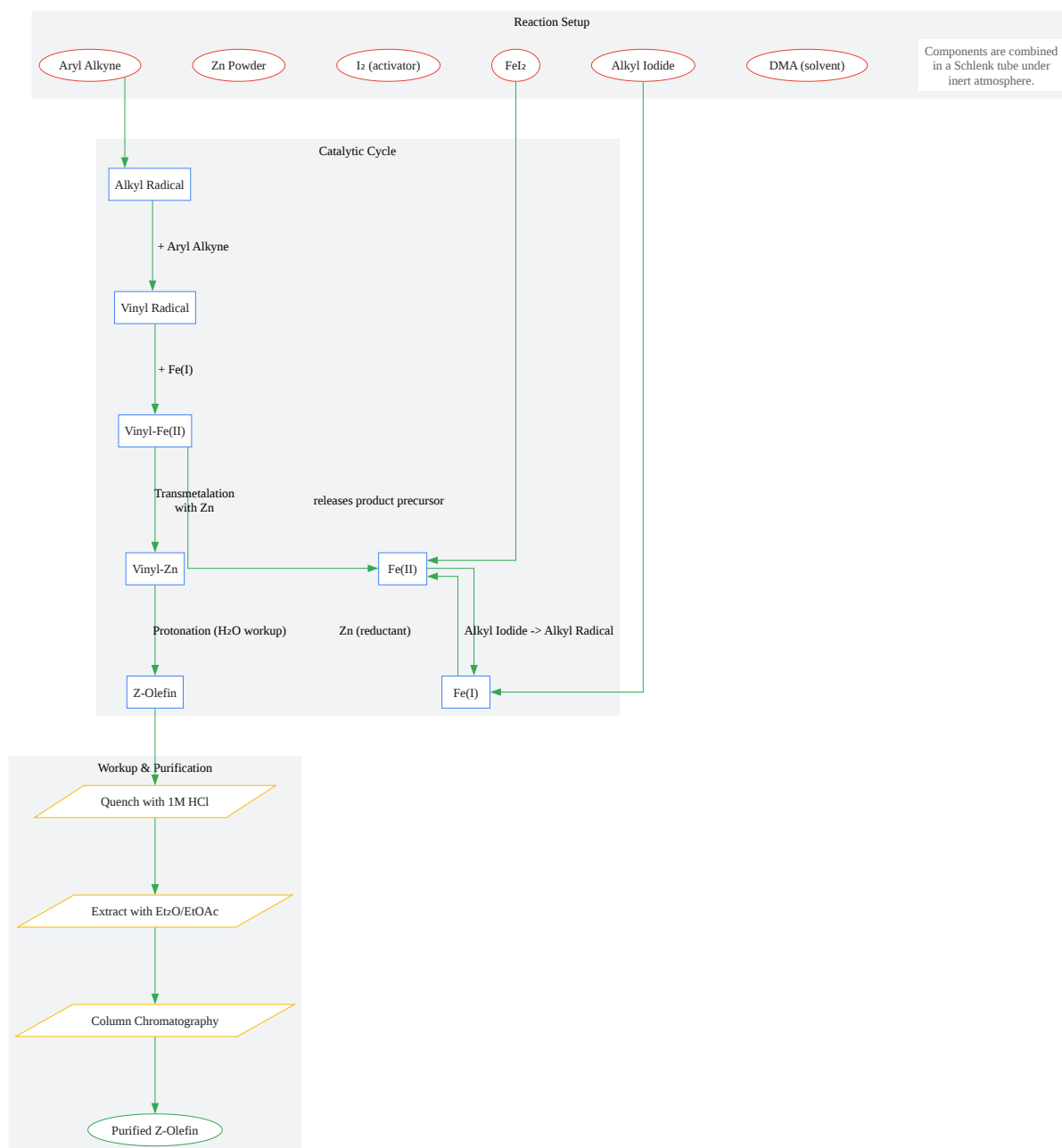
Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add **ferrous iodide** (FeI_2 , 0.10 mmol, 10 mol%), zinc powder (1.5 mmol, 1.5 equiv), and a small crystal of iodine (I_2 , 0.02 mmol, 2 mol%).
- Add anhydrous N,N-dimethylacetamide (DMA) (2.0 mL).
- Stir the suspension at room temperature for 10 minutes to activate the zinc.
- Add the terminal arylalkyne (1.0 mmol, 1.0 equiv) to the reaction mixture.
- Add the alkyl iodide (1.2 mmol, 1.2 equiv) to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by the addition of 1 M aqueous HCl (5 mL).
- Extract the mixture with diethyl ether or ethyl acetate (3 x 10 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.

- The crude product can be purified by flash column chromatography on silica gel to afford the desired Z-olefin.

Reaction Mechanism and Workflow

The proposed catalytic cycle for the iron-catalyzed reductive coupling is initiated by the reduction of the Fe(II) catalyst to a more reactive Fe(I) species by zinc metal. This Fe(I) intermediate then participates in a single-electron transfer with the alkyl iodide to generate an alkyl radical. The radical adds to the terminal alkyne, and subsequent steps involving the iron catalyst and zinc lead to the formation of the final Z-olefin product.^{[3][4]}



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Caption: Experimental workflow and proposed catalytic cycle for the FeI₂-catalyzed reductive coupling.

Safety Information

- **Ferrous iodide** is hygroscopic and should be handled in a dry atmosphere.
- Alkyl iodides are reactive and should be handled with care in a well-ventilated fume hood.
- Zinc powder is flammable.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when performing these experiments.

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